

Seproxetine stock solution preparation DMSO

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Compound Focus: Sproxetine Hydrochloride

CAS No.: 127685-30-7

Cat. No.: S543004

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Chemical Properties and Solubility Data

The table below summarizes the key data for **sproxetine hydrochloride** relevant for solution preparation.

Property	Value	Source / Notes
CAS Number	127685-30-7	[1] [2]
Molecular Formula	$C_{16}H_{17}Cl_3NO$	[1] [2]
Molecular Weight	331.76 g/mol	[1] [2]
Recommended Solvent	DMSO	Supplier data indicates solubility [1].
Purity	≥98% (by HPLC)	Supplier specification [1].
Storage (Solid)	-20°C (long term), desiccated	Supplier recommendation [1].

Suggested Stock Solution Preparation Protocol

Based on standard laboratory practices and the provided information, you can follow this protocol.

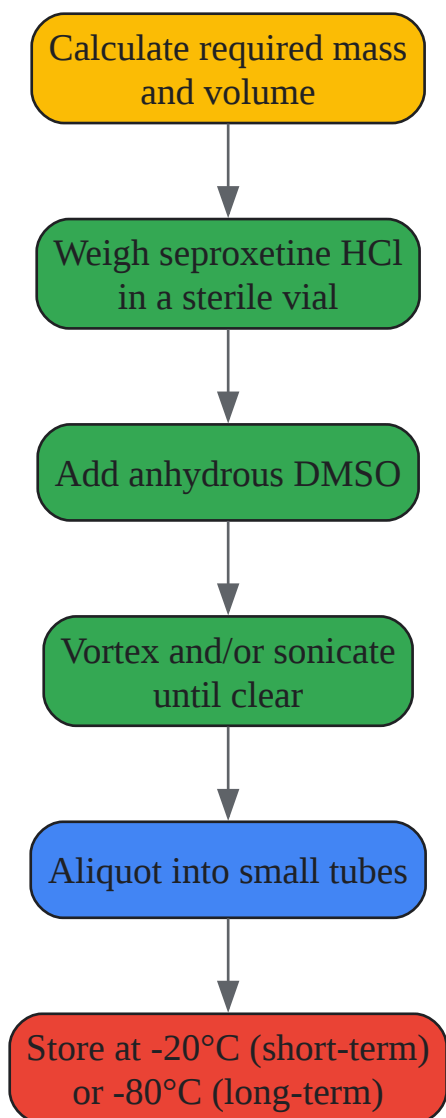
Materials and Reagents

- **Seproxetine hydrochloride** (CAS 127685-30-7)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Analytical balance (capable of weighing to 0.1 mg)
- Sterile glass vial (e.g., 2-4 mL) with a screw cap
- Micropipettes and sterile tips
- Volumetric flask (optional, for larger volumes)
- Sonicator or vortex mixer

Step-by-Step Procedure

- **Calculation:** Determine the mass of seproxetine required to achieve your desired concentration and volume. For example, to prepare 1 mL of a 100 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.100 \text{ mol/L} \times 0.001 \text{ L} \times 331.76 \text{ g/mol} = \mathbf{33.18 \text{ mg}}$
- **Weighing:** Tare the sterile glass vial on the analytical balance. Accurately weigh the calculated mass of **seproxetine hydrochloride** and transfer it to the vial.
- **Dissolution:** Add the required volume of anhydrous DMSO directly to the vial containing the powder. For the example, add 1 mL of DMSO.
- **Mixing:** Cap the vial securely and mix by vortexing vigorously until the solid is completely dissolved. If necessary, briefly sonicate the solution in a water bath sonicator to aid dissolution. The solution should appear clear.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, immediately aliquot the stock solution into smaller, sterile tubes.
- **Storage:** Store the aliquots at **-20°C** for short-term use (several weeks). For long-term stability (over 6 months), storage at **-80°C** is recommended, as suggested by supplier data [2].

The following workflow diagram summarizes the key steps in the stock solution preparation process.



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Important Considerations for Researchers

- **DMSO Handling:** Remember that DMSO is a potent penetration enhancer and can rapidly transport dissolved substances through the skin and other membranes. Always wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- **Solution Stability:** Although the solid is stable when stored desiccated at -20°C [1], the stability of seproxetine in DMSO solution has not been explicitly documented. It is best practice to use the aliquots shortly after preparation and avoid repeated freezing and thawing.
- **Experimental Controls:** When using the stock solution in cellular assays, ensure that the final concentration of DMSO in your experimental wells is normalized and kept at a level that is non-toxic

to your cells (typically $\leq 0.1\%$ v/v). Always include a vehicle control (DMSO only) at the same concentration.

- **Analytical Verification:** For critical quantitative studies, consider verifying the concentration of your prepared stock solution using a suitable method, such as UV spectrophotometry, especially if the solution is stored for an extended period.

Background on Seproxetine

- **Identity:** Seproxetine is also known as (S)-norfluoxetine or (S)-desmethylfluoxetine hydrochloride [1] [2] [3].
- **Mechanism of Action:** It is the more active enantiomer of the N-desmethyl metabolite of fluoxetine and functions as a selective serotonin reuptake inhibitor (SSRI) [4] [3].
- **Status:** It was investigated as an antidepressant, but its development was never completed, and it was never marketed [3].

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References

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